

# diglyme-d14 in organic synthesis reactions

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## Compound Focus: Diglyme-d14

CAS No.: 38086-00-9

Cat. No.: S881399

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## Diglyme-d14: Properties and Applications

**Diglyme-d14** is a deuterated analogue of the common solvent diglyme (diethylene glycol dimethyl ether), where all 14 hydrogen atoms are replaced by deuterium [1] [2]. Its primary application in organic synthesis is as a **reaction medium for Grignard and similar organometallic reactions**, where its deuterated nature is crucial for applications like NMR spectroscopy without signal interference [1] [2].

The table below summarizes its key physical and chemical properties for easy comparison:

Property	Value for Diglyme-d14	Value for Unlabelled Diglyme
CAS Number	38086-00-9 [1] [3] [2]	111-96-6 [4]
Molecular Formula	C <sub>6</sub> D <sub>14</sub> O <sub>3</sub> [1] [2]	C <sub>6</sub> H <sub>14</sub> O <sub>3</sub> [4]
Molecular Weight	148.26 g/mol [1] [2]	134.18 g/mol [3]
Appearance	Colorless oily liquid [1]	Colorless liquid [4]
Boiling Point	162 °C [1] [3]	162 °C [4]
Melting Point	-68 °C [3]	-64 °C to -68 °C [4] [5]

Property	Value for Diglyme-d14	Value for Unlabelled Diglyme
Density	1.035 g/cm <sup>3</sup> [1] [3]	0.937 g/mL [4]
Purity	≥97% atom D [1]	-
Primary Application	Labelled reaction medium for Grignard and similar syntheses [1] [2]	Solvent for reactions involving strong bases and organometallic reagents [4]

## Safety and Handling Information

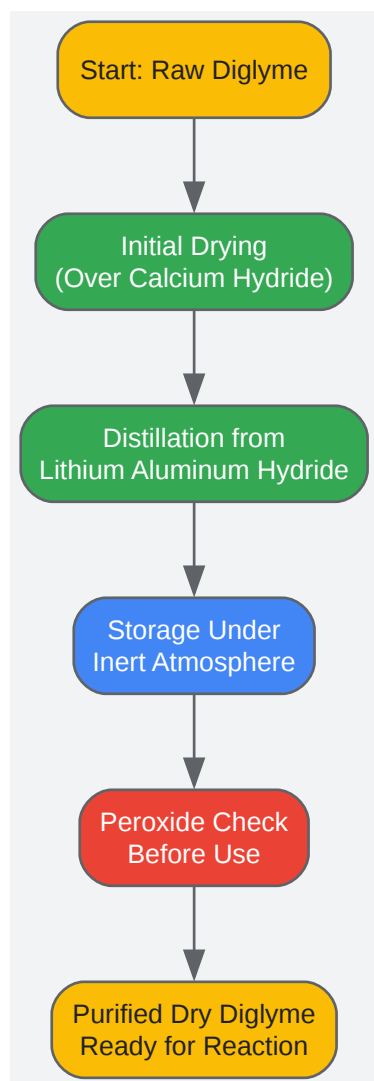
Safety information is primarily available for the unlabelled compound, and similar precautions should be applied to **Diglyme-d14**. Diglyme is classified as a **substance of very high concern (SVHC)** due to its properties as a reproductive toxin [4].

The table below outlines key hazard and handling information:

Aspect	Details
GHS Hazard Statements	H226 (Flammable liquid), H360 (May damage fertility or the unborn child) [4].
Physical Hazards	Flammable liquid. Above 51°C, explosive vapour/air mixtures may be formed [5].
Health Hazards	May be absorbed through the skin. Mildly irritating to the eyes, skin, and respiratory tract [5].
Preventive Measures	Use ventilation, local exhaust, and breathing protection. Wear protective gloves and clothing [5].
Storage	Store fireproof, separated from strong oxidants. Store Diglyme-d14 in a refrigerator at 2-8°C [5] [1].
Stability Note	The substance can form explosive peroxides. Check for peroxides prior to distillation and eliminate if found [5].

## General Handling and Purification Workflow

The following diagram illustrates the general workflow for handling and purifying diglyme, which is critical for safe and effective use in synthesis. This protocol is inferred from a procedure using unlabelled diglyme [6].



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**Figure 1. Diglyme purification and handling workflow**

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## References

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6. Organic Syntheses Procedure [orgsyn.org]

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**Address:** Ontario, CA 91761, United States

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